

Butyl 2-nitropropanoate chemical properties

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Compound of Interest

Compound Name: *Butyl 2-nitropropanoate*

Cat. No.: *B15422456*

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An in-depth review of available scientific literature and chemical databases reveals a notable scarcity of specific data for **Butyl 2-nitropropanoate**. This suggests that the compound may be novel, not widely synthesized, or not extensively characterized. Therefore, this guide will provide a detailed overview of the chemical properties of closely related and well-documented compounds: Butyl Propionate and Ethyl 2-nitropropionate. This comparative approach aims to offer valuable insights for researchers, scientists, and drug development professionals by presenting the established characteristics of similar chemical structures.

Comparative Analysis of Related Esters

To provide a useful frame of reference, this section details the chemical and physical properties of Butyl Propionate and Ethyl 2-nitropropionate.

Butyl Propionate

Butyl propionate is an ester formed from butanol and propanoic acid. It is a colorless liquid with a fruity, apple-like odor.^{[1][2][3]}

Table 1: Chemical Properties of Butyl Propionate

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	[3][4][5]
Molecular Weight	130.187 g/mol	[2][3]
Appearance	Colorless liquid	[3]
Odor	Apple-like, fruity	[1][2][3]
Density	0.8754 g/cm ³	[1][3]
Boiling Point	146.8 °C (296.2 °F; 419.9 K)	[2][3]
Melting Point	-89 °C (-128 °F; 184 K)	[1][3]
Flash Point	32 °C (90 °F)	[3]
Solubility in Water	1.5 mg/mL at 20 °C (poor)	[2][3]
Refractive Index (n _D)	1.4014	[3]
Vapor Density	4.5 (air = 1)	[2][3]

Ethyl 2-nitropropionate

Ethyl 2-nitropropionate is a nitro ester that presents as a liquid.[6]

Table 2: Chemical Properties of Ethyl 2-nitropropionate

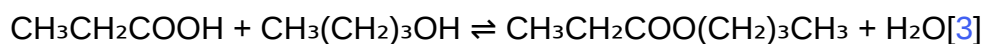
Property	Value	Source
Molecular Formula	C ₅ H ₉ NO ₄	[7]
Molecular Weight	147.13 g/mol	[6][7]
Appearance	Liquid	[6]
Density	1.13 g/mL at 25 °C	[6]
Boiling Point	75-76 °C at 9 mmHg	[6]
Refractive Index (n _{20/D})	1.421	[6]
Flash Point	89 °C (192.2 °F) - closed cup	[6]

Experimental Protocols

Synthesis of Butyl Propionate

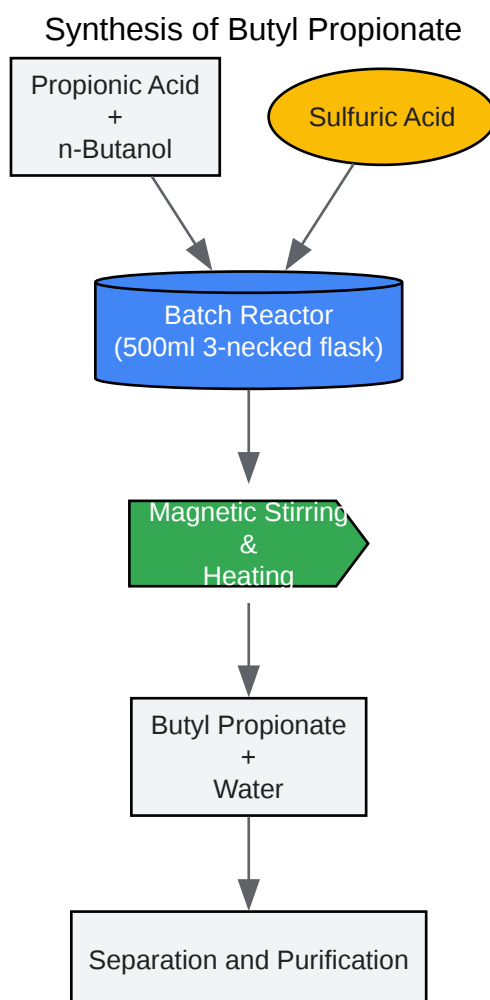
A common method for the synthesis of butyl propionate is through the esterification of propionic acid with n-butanol.[3][8]

Reaction:



Experimental Procedure:

A study on the synthesis of butyl propionate utilized a batch reactor, specifically a 500 ml three-necked round flat-bottomed flask, equipped with a magnetic stirrer and a hot plate for temperature control.[9] The reaction is typically catalyzed by an acid, such as sulfuric acid.[9]



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Caption: Workflow for the synthesis of Butyl Propionate.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of chemical compounds. While specific spectra for **Butyl 2-nitropropanoate** are not available, data for related compounds can be found in various databases.

- Butyl Propionate: Infrared (IR) and Mass Spectrometry (MS) data are available through the NIST WebBook.[5][10] ¹H NMR and ¹³C NMR spectra are also documented.[11][12] A study on its synthesis also reports on IR and NMR analyses.[9]
- Ethyl 2-nitropropionate: IR and Mass Spectrometry data are available in the NIST WebBook.[7]

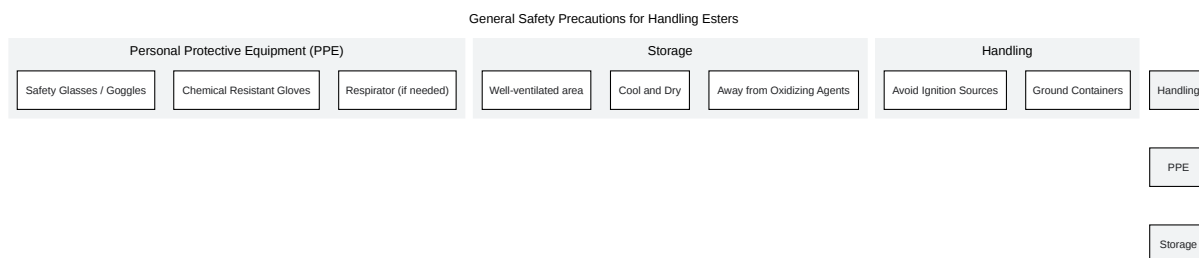
Safety and Handling

Butyl Propionate

Butyl propionate is a flammable liquid and may cause skin and eye irritation.[3] In case of fire, use CO₂, dry chemical, or foam for extinction.[13] Personal protective equipment such as safety glasses and gloves should be worn when handling this chemical.[13][14] Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[13][14]

Ethyl 2-nitropropionate

Ethyl 2-nitropropionate is classified as a warning-level hazard, causing skin irritation, serious eye irritation, and may cause respiratory irritation.[6] Recommended personal protective equipment includes eyeshields, gloves, and a suitable respirator.[6]



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Caption: Key safety considerations for handling ester compounds.

Conclusion

While direct experimental data for **Butyl 2-nitropropanoate** is limited in the public domain, the chemical properties, synthesis protocols, and safety information for the structurally similar compounds Butyl Propionate and Ethyl 2-nitropropionate provide a strong foundation for researchers. This guide summarizes the available data for these related esters to inform future research and development activities. Further experimental investigation is necessary to fully characterize the properties and potential applications of **Butyl 2-nitropropanoate**.

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